

Application Notes and Protocols: Use of cis-2-Tridecenal in Fragrance Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-2-Tridecenal*

Cat. No.: *B15182187*

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Introduction

cis-2-Tridecenal is a synthetic aroma chemical that possesses a powerful and complex olfactory profile, making it a valuable ingredient in modern perfumery. This aldehyde is characterized by its potent waxy, citrus peel, and tangerine notes, with a fresh, aldehydic character.^[1] Its primary function in fragrance formulations is to impart a unique freshness and lift to the top notes of a perfume. It blends exceptionally well with citrus ingredients like bitter orange and lime oil, as well as herbal notes, particularly cilantro.^{[1][2]} Due to its high odor strength, it is recommended to be evaluated in a 1.0% solution or less.^[1]

These application notes provide a comprehensive overview of the use of **cis-2-Tridecenal** in fragrance formulations, including its chemical and physical properties, olfactory profile, and application in various fragrance types. Detailed experimental protocols for stability testing and sensory evaluation are also provided to guide researchers and formulators in assessing its performance.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 2-Tridecenal (a mixture of isomers, predominantly trans) is presented in the table below. It is important to note that commercially available 2-Tridecenal is often a mixture of cis and trans isomers, with the trans isomer typically being the major component.^{[3][4]}

Property	Value	Reference
Chemical Name	2-Tridecenal	[1]
CAS Number	7774-82-5	[1][2][5]
Molecular Formula	C13H24O	[1]
Molecular Weight	196.33 g/mol	[1]
Appearance	Colorless to pale yellow clear oily liquid	[1]
Specific Gravity	0.84200 to 0.86200 @ 25.00 °C	[1]
Refractive Index	1.45500 to 1.46100 @ 20.00 °C	[1]
Flash Point	235.00 °F (112.78 °C) (TCC)	[1]
Solubility	Insoluble in water; soluble in alcohol	[4]
Substantivity on blotter	> 168 hours at 100.00 %	[1]

Olfactory Profile

cis-2-Tridecenal is a high-impact aroma chemical with a multifaceted scent profile. Its primary characteristics are:

- Aldehydic: A classic "perfumey" note that provides lift and sparkle.
- Waxy: Reminiscent of the texture and scent of a candle or waxy leaves.
- Citrus: A strong resemblance to tangerine and citrus peel.[1]
- Herbal: A nuance of fresh cilantro.[1]

It is a powerful material and is typically used in trace amounts to achieve the desired effect without overpowering the fragrance composition.

Applications in Fragrance Formulations

cis-2-Tridecenal is a versatile ingredient used to enhance a variety of fragrance types. Its recommended usage level is up to 1.00% in the final fragrance concentrate.[\[1\]](#)

Hypothetical Fragrance Formulations

The following tables provide hypothetical examples of fragrance formulations incorporating **cis-2-Tridecenal** to illustrate its application in different scent families.

Table 1: Citrus Grove Accord

Ingredient	CAS Number	Olfactory Description	Percentage (%)
Bergamot Oil	8007-75-8	Fresh, citrus, slightly floral	20.0
Lemon Oil	8008-56-8	Fresh, clean, citrus	15.0
Orange Oil Sweet	8008-57-9	Sweet, juicy, citrus	10.0
Grapefruit Oil	8016-20-4	Zesty, tangy, citrus	5.0
Linalool	78-70-6	Floral, woody, citrus	10.0
Hedione® (Methyl Dihydrojasmonate)	24851-98-7	Floral, jasmine, airy	15.0
Iso E Super®	54464-57-2	Woody, ambery, smooth	10.0
Galaxolide® 50%	1222-05-5	Musk, clean, sweet	10.0
cis-2-Tridecenal (at 10% in DPG)	7774-82-5	Waxy, aldehydic, citrus peel	0.5
Dipropylene Glycol (DPG)	25265-71-8	Solvent	4.5

Table 2: Fresh Floral Aldehydic Fragrance

Ingredient	CAS Number	Olfactory Description	Percentage (%)
Aldehyde C-12 MNA (2-Methylundecanal)	110-41-8	Aldehydic, floral, waxy	1.0
cis-2-Tridecenal (at 10% in DPG)	7774-82-5	Waxy, aldehydic, citrus peel	0.8
Rose Otto	8007-01-0	Rich, floral, rosy	2.0
Jasmine Absolute	8022-96-6	Intense, floral, sweet	1.5
Ylang Ylang Oil	8006-81-3	Sweet, floral, balsamic	3.0
Lily of the Valley Accord	-	Green, floral, fresh	10.0
Sandalwood Oil	8006-87-9	Woody, creamy, balsamic	5.0
White Musk (e.g., Ethylene Brassylate)	105-95-3	Musk, sweet, powdery	15.0
Bergamot Oil	8007-75-8	Fresh, citrus, slightly floral	10.0
Benzyl Salicylate	118-58-1	Floral, balsamic, sweet	8.0
Iso E Super®	54464-57-2	Woody, ambery, smooth	20.0
Dipropylene Glycol (DPG)	25265-71-8	Solvent	22.7

Experimental Protocols

Fragrance Stability Testing

Objective: To evaluate the stability of a fragrance formulation containing **cis-2-Tridecenal** in a consumer product base under accelerated aging conditions.

Methodology:

- Sample Preparation:
 - Prepare three samples:
 - Product base without fragrance (Control).
 - Product base with the fragrance formulation containing **cis-2-Tridecenal**.
 - Product base with a reference fragrance (without **cis-2-Tridecenal**).
 - Package each sample in the final intended consumer packaging.
- Storage Conditions:
 - Store samples under the following conditions for a period of 12 weeks:
 - Accelerated Aging: 40°C ± 2°C in a stability oven.
 - Room Temperature: 25°C ± 2°C.
 - Light Exposure: In a light stability cabinet with controlled UV and visible light exposure.
 - Freeze-Thaw Cycling: Three cycles of -10°C for 24 hours followed by 25°C for 24 hours.
- Evaluation Schedule:
 - Evaluate the samples at time 0, 2, 4, 8, and 12 weeks.
- Evaluation Parameters:
 - Olfactory Evaluation: A trained sensory panel will evaluate the odor profile of the samples on a smelling strip and on the skin, noting any changes in character, intensity, or the presence of off-odors.
 - Physical and Chemical Analysis:
 - Color: Visually assess any changes in color against the control.

- pH: Measure the pH of the product base.
- Viscosity: Measure the viscosity using a viscometer.
- GC-MS Analysis: Analyze the headspace of the product to quantify the concentration of key fragrance ingredients, including **cis-2-Tridecenal**, to monitor for degradation.

Data Presentation:

Table 3: Stability Data for Fragrance with **cis-2-Tridecenal** at 40°C

Time (weeks)	Olfactory Evaluation Notes	Color Change	pH	Viscosity (cP)	cis-2-Tridecenal Concentration (relative % of initial)
0	Fresh, aldehydic, citrus peel prominent	None	6.5	3000	100%
2	Slightly less top note sparkle	Minimal	6.4	2980	98%
4	Aldehydic note still present, citrus slightly muted	Slight yellowing	6.4	2950	95%
8	Waxy character more pronounced	Noticeable yellowing	6.3	2900	90%
12	Overall fragrance intensity slightly decreased	Significant yellowing	6.2	2850	85%

Sensory Evaluation Protocol

Objective: To conduct a descriptive sensory analysis of a fragrance containing **cis-2-Tridecenal** to characterize its olfactory profile over time.

Methodology:

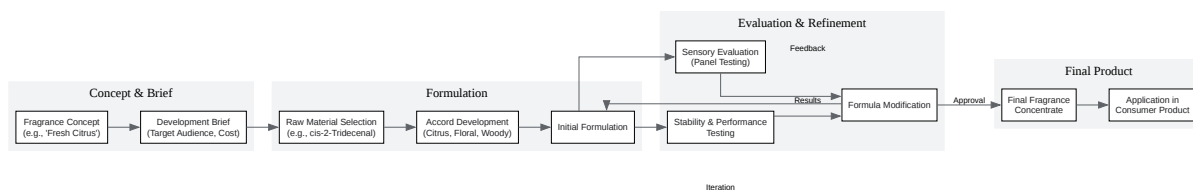
- Panelist Selection and Training:
 - Select a panel of 10-12 trained sensory assessors.
 - Train panelists on the recognition and intensity scaling of key aldehydic, citrus, and waxy aroma standards.
- Sample Preparation and Presentation:
 - Prepare a 10% solution of the fragrance oil in ethanol.
 - Dip smelling strips into the solution and allow the ethanol to evaporate for 30 seconds.
 - Present the smelling strips to the panelists in a controlled, odor-free environment.
- Evaluation Procedure:
 - Panelists will evaluate the fragrance at three time points:
 - Top Note (0-10 minutes): Immediately after preparation.
 - Heart Note (30-60 minutes): After 30 minutes of air drying.
 - Base Note (3-6 hours): After 3 hours of air drying.
 - Panelists will rate the intensity of predefined sensory attributes on a labeled magnitude scale (LMS) from 0 (no sensation) to 100 (strongest imaginable).
- Sensory Attributes:
 - Aldehydic, Waxy, Citrus Peel, Tangerine, Herbal/Cilantro, Floral, Woody, Musky.

Data Presentation:

Table 4: Mean Intensity Scores for Sensory Attributes of a Fragrance with **cis-2-Tridecenal**

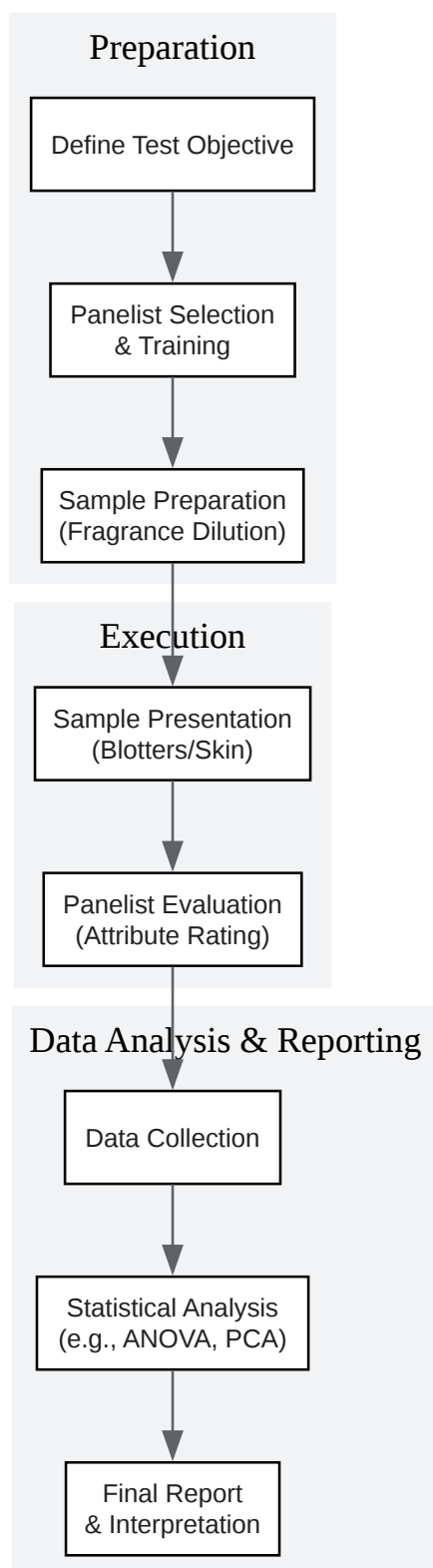
Sensory Attribute	Top Note (0-10 min)	Heart Note (30-60 min)	Base Note (3-6 hours)
Aldehydic	85	60	30
Waxy	70	75	65
Citrus Peel	80	50	20
Tangerine	75	45	15
Herbal/Cilantro	40	25	10
Floral	50	65	70
Woody	30	45	60
Musky	20	35	55

Visualizations



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Caption: Fragrance Creation Workflow



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Caption: Sensory Evaluation Workflow

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